

Technical Support Center: Reducing Background Fluorescence in FUNCAT Microscopy

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Compound of Interest

Compound Name: Azidohomoalanine

Cat. No.: B1674598

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize background fluorescence in Fluorescent Non-Canonical Amino Acid Tagging (FUNCAT) microscopy experiments.

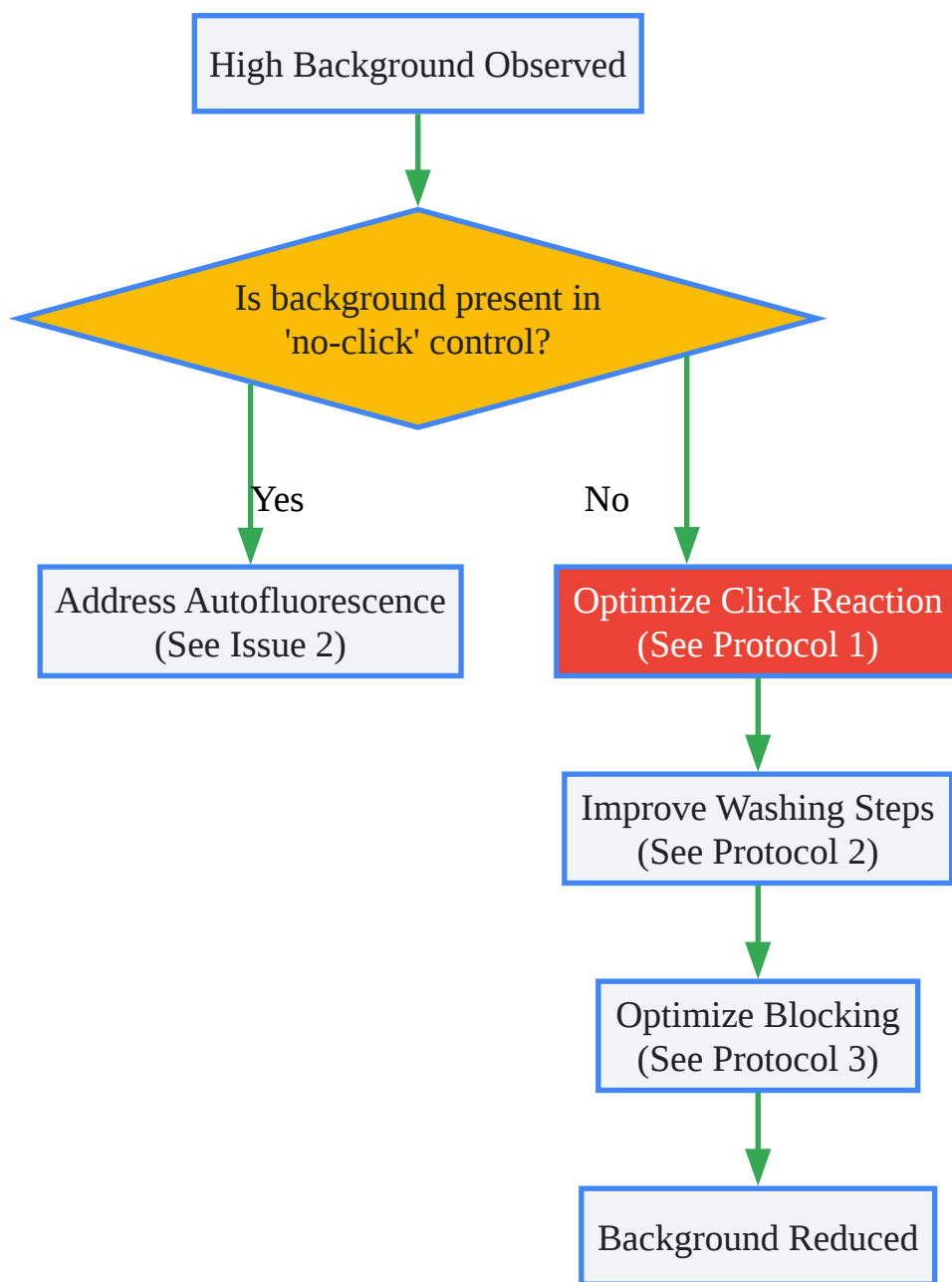
Troubleshooting Guides

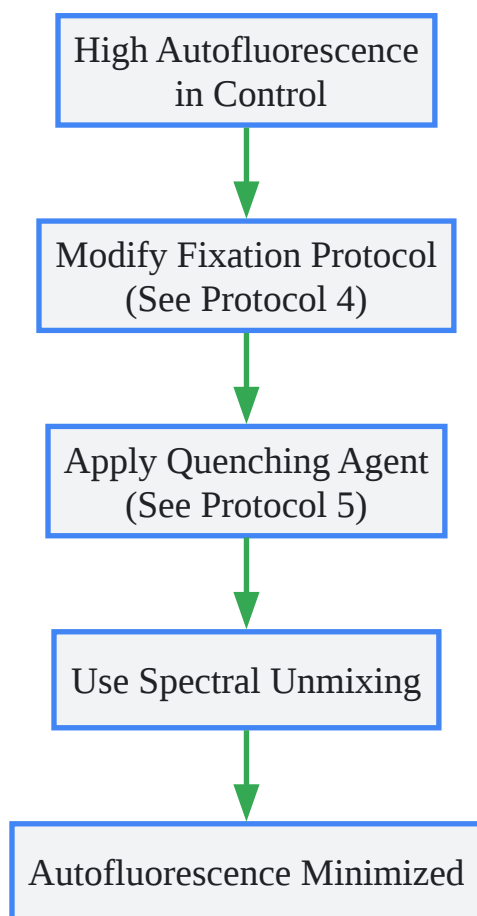
High background fluorescence can obscure the specific signal from newly synthesized proteins, compromising data quality and interpretation. This guide addresses common causes of high background and provides systematic solutions.

Issue 1: High Background Fluorescence Across the Entire Sample

This is often due to unbound fluorophores, suboptimal click chemistry, or autofluorescence.

Troubleshooting Workflow:





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